

Personal protective equipment for handling Cyclo(L-Trp-L-Trp)

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Compound of Interest

Compound Name: Cyclo(L-Trp-L-Trp)

Cat. No.: B1669415

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Essential Safety and Handling Guide for Cyclo(L-Trp-L-Trp)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Cyclo(L-Trp-L-Trp)** to ensure a safe laboratory environment. The following procedural guidance is designed to be a trusted resource for laboratory safety and chemical handling.

Quantitative Safety Data

While specific quantitative toxicity data for **Cyclo(L-Trp-L-Trp)** is not readily available, the following table summarizes the known information and data for closely related compounds to provide a safety reference.

Parameter	Value/Information	Source
Chemical Name	Cyclo(L-Trp-L-Trp)	-
CAS Number	20829-55-4	[1]
Appearance	White powder	[2]
Solubility	Soluble in H2O	[2]
Acute Toxicity	No data available	[2]
Storage Temperature	Recommended -20 °C	[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial when handling **Cyclo(L-Trp-L-Trp)** to minimize exposure and ensure personal safety.

Recommended PPE:

- **Eye Protection:** Chemical safety goggles should be worn to protect against potential splashes or airborne particles.
- **Hand Protection:** Nitrile gloves are recommended for their chemical resistance to a broad range of substances, including powdered chemicals.[3][4] Always inspect gloves for any signs of degradation or punctures before use.
- **Respiratory Protection:** Due to the powdered nature of **Cyclo(L-Trp-L-Trp)**, a respirator is essential to prevent inhalation. An N95 or higher-rated particulate respirator is recommended.[5][6] For environments with higher concentrations or the potential for aerosolization, a powered air-purifying respirator (PAPR) should be considered.[5]
- **Body Protection:** A standard laboratory coat should be worn to protect the skin and clothing. Ensure the lab coat is fully buttoned.

Experimental Protocol: Safe Handling and Disposal of Cyclo(L-Trp-L-Trp)

The following is a step-by-step guide for the safe handling of **Cyclo(L-Trp-L-Trp)** from receipt to disposal.

Receiving and Storage:

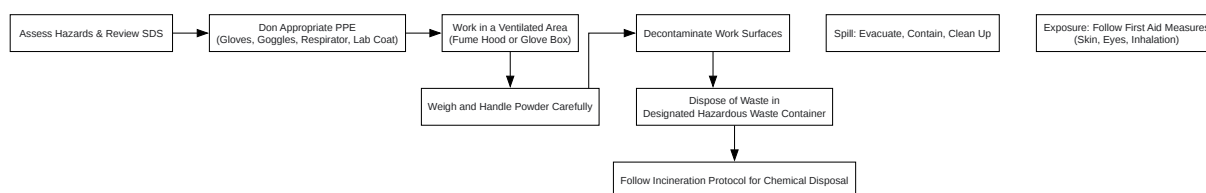
Handling and Weighing:

Spill and Emergency Procedures:

Disposal Plan:

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Cyclo(L-Trp-L-Trp)**.



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Caption: Workflow for safe handling and disposal of **Cyclo(L-Trp-L-Trp)**.

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